

# Tramazoline molecular formula and molar mass

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Tramazoline**  
Cat. No.: **B1683216**

[Get Quote](#)

## Physicochemical Properties of Tramazoline

**Tramazoline** is an alpha-adrenergic agonist used as a nasal decongestant.[\[1\]](#)[\[2\]](#) It functions by causing vasoconstriction in the nasal passages, which reduces swelling of the nasal mucosa.[\[3\]](#) The compound is typically formulated as **tramazoline** hydrochloride for use in pharmaceutical preparations like nasal sprays.[\[2\]](#)

Below is a summary of the key chemical properties for both the free base form of **tramazoline** and its hydrochloride salt.

Property	Tramazoline	Tramazoline Hydrochloride
Molecular Formula	$C_{13}H_{17}N_3$ <a href="#">[4]</a> <a href="#">[5]</a>	$C_{13}H_{18}ClN_3$ <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molar Mass	215.29 g/mol <a href="#">[4]</a> <a href="#">[5]</a>	251.76 g/mol <a href="#">[1]</a> <a href="#">[7]</a>
IUPAC Name	N-(5,6,7,8-tetrahydronaphthalen-1-yl)-4,5-dihydro-1H-imidazol-2-amine <a href="#">[4]</a>	N-(5,6,7,8-tetrahydronaphthalen-1-yl)-4,5-dihydro-1H-imidazol-2-amine;hydrochloride <a href="#">[6]</a> <a href="#">[8]</a>
CAS Number	1082-57-1 <a href="#">[4]</a>	3715-90-0 <a href="#">[6]</a> <a href="#">[9]</a>

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tramazoline hydrochloride | TargetMol [targetmol.com]
- 2. Tramazoline - Wikipedia [en.wikipedia.org]
- 3. medsinfo.com.au [medsinfo.com.au]
- 4. Tramazoline | C13H17N3 | CID 5524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. Tramazoline Hydrochloride | C13H18ClN3 | CID 443950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. medkoo.com [medkoo.com]
- 8. Buy Tramazoline hydrochloride | 3715-90-0 [smolecule.com]
- 9. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Tramazoline molecular formula and molar mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683216#tramazoline-molecular-formula-and-molar-mass]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)